

Technical Guide to 2,6-Dibromophenol-d3 for Research Applications

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Compound of Interest

Compound Name: 2,6-Dibromophenol-3,4,5-d3

Cat. No.: B12309210

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on 2,6-Dibromophenol-d3 (Phenol-d3, 2,6-dibromo-), a deuterated analog of 2,6-Dibromophenol. It is primarily used as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), for the detection of its non-deuterated counterpart in various matrices. This guide covers supplier and pricing information, and a detailed experimental protocol for its use.

Supplier and Pricing Information

2,6-Dibromophenol-d3 is available from several specialized chemical suppliers. The pricing and availability can vary based on the supplier, purity, and quantity. Below is a summary of available suppliers and their current offerings.

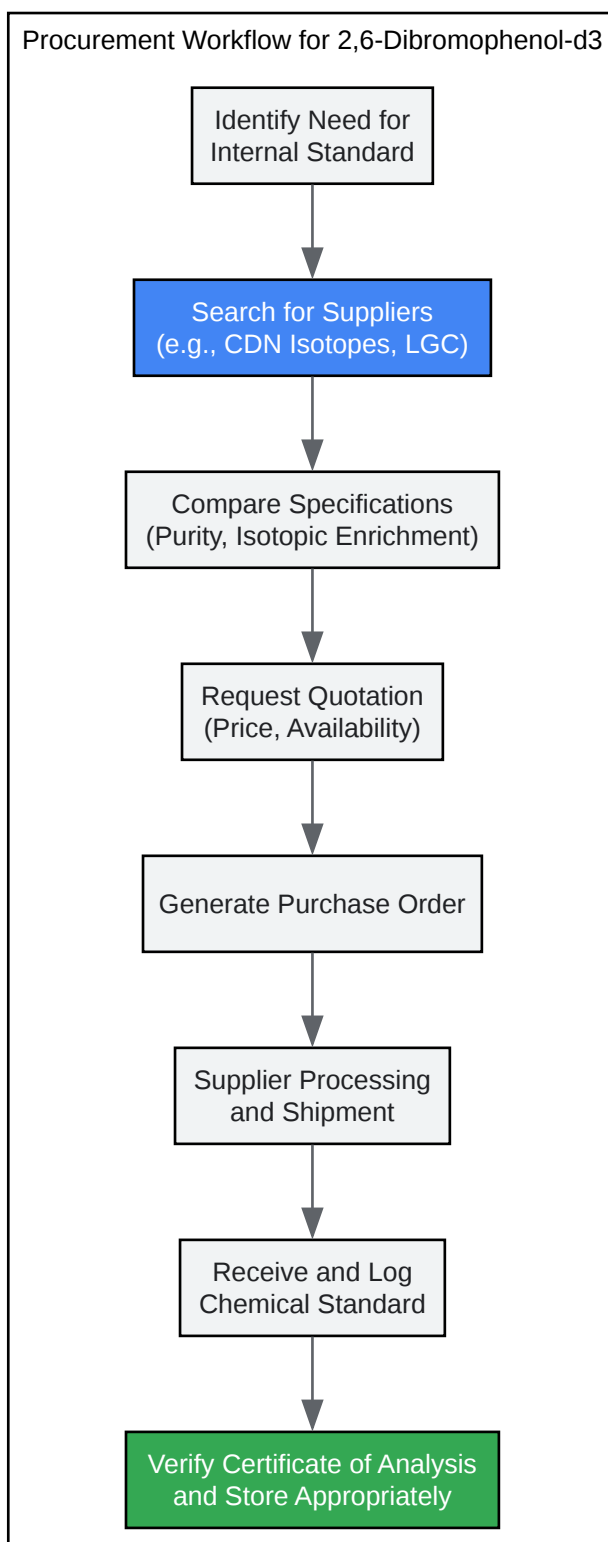
Supplier	Catalog Number	CAS Number	Purity/Isotopic Enrichment	Available Quantities	Price (USD)
CDN Isotopes	D-4349	1219803-14-1	98 atom % D	50 mg, 100 mg	~\$278 (for 50mg)
LGC Standards	CDN-D-4349-0.05G	1219803-14-1	98 atom % D, min 98% Chemical Purity	50 mg, 100 mg	\$278.00 (for 50mg)[1]
MedChemExpress	HY-Y1667S	1219803-14-1	Not Specified	Inquire for details	Inquire for details[2]
Molport	Molport-051-693-344	1219803-14-1	Not Specified	1 mg - 25 g	\$60 (1mg) - \$3800 (25g)

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current pricing and availability.

For researchers interested in other isotopically labeled analogs, Cambridge Isotope Laboratories, Inc. offers ¹³C-labeled 2,6-Dibromophenol (Catalog No: CLM-8007).[3]

Procurement Workflow

The process of acquiring a chemical standard like 2,6-Dibromophenol-d3 for a research laboratory typically follows a structured workflow to ensure proper selection, purchasing, and reception.



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Procurement workflow for chemical standards.

Experimental Protocol: Quantification of 2,6-Dibromophenol in Water Samples using GC-MS with 2,6-Dibromophenol-d3 as an Internal Standard

This protocol provides a representative methodology for the quantitative analysis of 2,6-Dibromophenol in water samples. The use of 2,6-Dibromophenol-d3 as an internal standard is crucial for correcting variations during sample preparation and analysis, thereby enhancing the accuracy and precision of the results. This method is adapted from established environmental analysis protocols for phenolic compounds.

Materials and Reagents

- 2,6-Dibromophenol (analytical standard)
- 2,6-Dibromophenol-d3 (internal standard)
- Methanol (HPLC grade)
- Dichloromethane (DCM, GC grade)
- Acetic Anhydride
- Potassium Carbonate
- Hydrochloric Acid (HCl)
- Anhydrous Sodium Sulfate
- Deionized Water
- Solid Phase Extraction (SPE) cartridges (e.g., Polystyrene-divinylbenzene, 500 mg)

Preparation of Standard Solutions

- Primary Stock Solutions (1000 µg/mL):
 - Accurately weigh approximately 10 mg of 2,6-Dibromophenol and 2,6-Dibromophenol-d3 into separate 10 mL volumetric flasks.

- Dissolve and bring to volume with methanol. Store at 4°C, protected from light.
- Working Standard Solutions:
 - Prepare a series of calibration standards by diluting the 2,6-Dibromophenol primary stock solution with methanol to achieve concentrations ranging from 0.1 to 20 µg/mL.
 - Prepare a working internal standard (IS) solution of 2,6-Dibromophenol-d3 at a concentration of 5 µg/mL by diluting the IS primary stock solution with methanol.
- Spiking:
 - Spike each calibration standard and sample with the working IS solution to achieve a consistent final concentration in the final extract (e.g., 50 ng/mL).

Sample Preparation (Solid Phase Extraction - SPE)

- Sample Collection and Preservation:
 - Collect 1 L water samples in amber glass bottles.
 - Acidify the sample to a pH of ≤ 2 with concentrated HCl.
- SPE Cartridge Conditioning:
 - Wash the SPE cartridge with 5 mL of DCM followed by 5 mL of methanol, and then 10 mL of deionized water (pH ≤ 2). Do not allow the cartridge to dry.
- Sample Loading:
 - Pass the 1 L water sample through the conditioned SPE cartridge at a flow rate of 10-15 mL/min.
- Elution:
 - After loading, dry the cartridge by purging with nitrogen for 10 minutes.
 - Elute the trapped analytes with 5-10 mL of DCM.

- Concentration and Derivatization:
 - Concentrate the eluate to approximately 0.9 mL under a gentle stream of nitrogen.
 - Add the internal standard (2,6-Dibromophenol-d3).
 - For improved chromatographic performance, derivatize the phenol group by adding 100 μ L of acetic anhydride and 1 mL of potassium carbonate buffer (0.5 M, pH 10). Vortex for 1 minute and allow to react for 10 minutes.
 - Adjust the final volume to 1.0 mL with a suitable solvent.

GC-MS Analysis

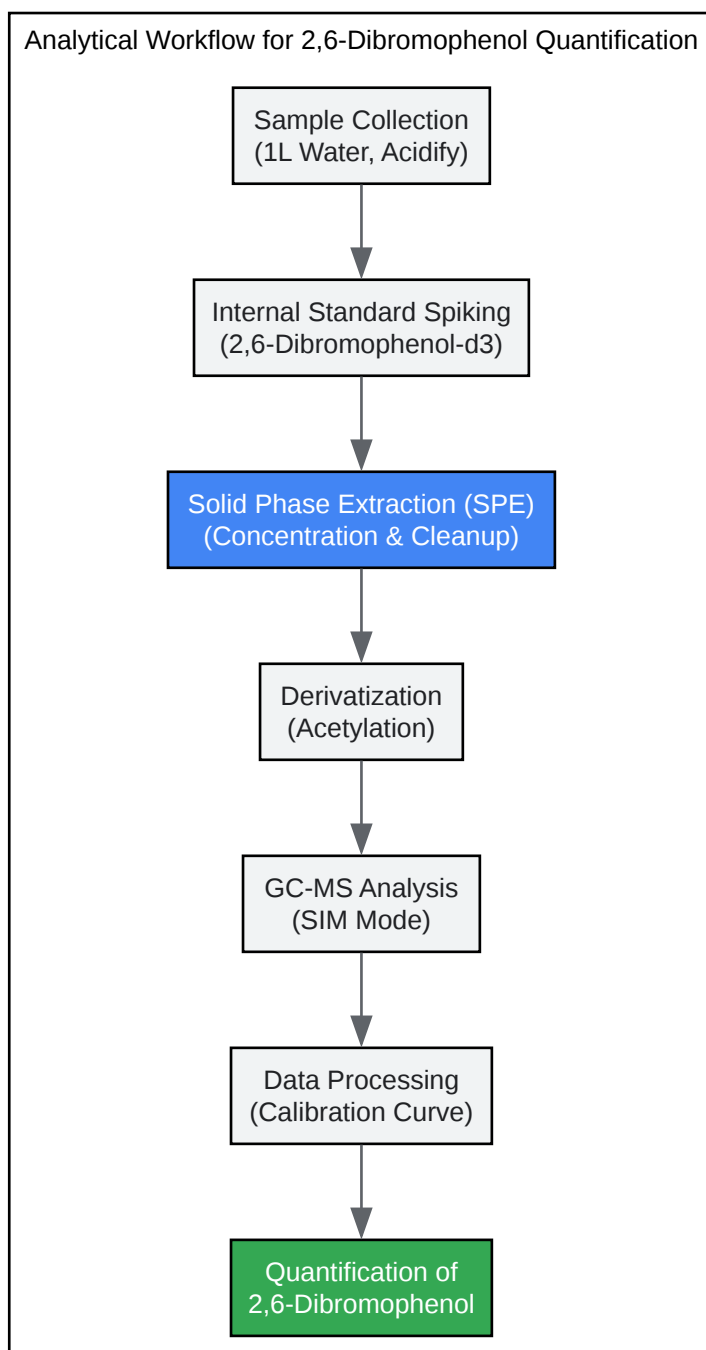
- Gas Chromatograph (GC):
 - Column: DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent.
 - Inlet: Splitless mode, 250°C.
 - Oven Program: Initial temperature of 60°C, hold for 2 minutes, ramp to 280°C at 10°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor (example for acetylated derivatives):
 - 2,6-Dibromophenol: Monitor characteristic ions of the acetylated derivative.
 - 2,6-Dibromophenol-d3: Monitor the corresponding mass-shifted ions for the deuterated internal standard.

Data Analysis

- Create a calibration curve by plotting the ratio of the peak area of the 2,6-Dibromophenol derivative to the peak area of the 2,6-Dibromophenol-d3 derivative against the concentration of the calibration standards.
- Quantify the concentration of 2,6-Dibromophenol in the samples using the generated calibration curve.

Analytical Workflow Diagram

The following diagram illustrates the key stages of the analytical workflow described in the experimental protocol.



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Analytical workflow using GC-MS.

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References

- 1. 2,6-Dibromophenol-3,4,5-d3 | LGC Standards [lgcstandards.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 2,6-Dibromophenol ($\text{C}_6\text{H}_3\text{Br}_2$, 99%) 100 $\mu\text{g/mL}$ in toluene- Cambridge Isotope Laboratories, CLM-8007-1.2 [isotope.com]
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